

Essential Guide to the Proper Disposal of LP-922761

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Compound of Interest

Compound Name: LP-922761

Cat. No.: B15603262

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This document provides comprehensive guidance on the proper disposal procedures for **LP-922761**, a potent AAK1 inhibitor used in laboratory research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. The information is tailored for researchers, scientists, and drug development professionals.

I. Chemical and Safety Data Summary

LP-922761, with CAS number 1454808-95-7, is identified as a non-hazardous substance or mixture according to its Safety Data Sheet (SDS).^[1] Despite this classification, it is imperative to handle and dispose of this research chemical with care, following established laboratory safety protocols. Below is a summary of its key quantitative data.

Property	Value	Source
Chemical Name	tert-Butyl (2-((3-(4-carbamoylphenyl)imidazo[1,2-b]pyridazin-6-yl)amino)ethyl)(methyl)carbamate	MedchemExpress
CAS Number	1454808-95-7	[1]
Molecular Formula	C21H26N6O3	[1]
Molecular Weight	410.47 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 2 years, -20°C for 1 year.	[1]

II. Step-by-Step Disposal Protocol

Given that **LP-922761** is classified as non-hazardous, the disposal procedures are more straightforward than for hazardous materials. However, institutional and local regulations must always be consulted and followed. The general protocol is as follows:

Step 1: Personal Protective Equipment (PPE) Before handling any chemical waste, ensure you are wearing appropriate PPE, including safety goggles, gloves, and a lab coat.

Step 2: Waste Segregation It is crucial to segregate chemical waste properly. Do not mix **LP-922761** waste with hazardous waste streams such as flammable solvents, corrosive materials, or reactive chemicals.

Step 3: Containerization of Solid Waste

- Place solid **LP-922761** waste, including contaminated consumables (e.g., weigh boats, pipette tips), into a designated, clearly labeled container for non-hazardous solid chemical waste.

- The container should be durable and have a secure lid to prevent spills.

Step 4: Containerization of Liquid Waste

- For solutions of **LP-922761**, collect the waste in a designated, leak-proof container for non-hazardous aqueous waste.
- Do not pour solutions down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office. Some institutions may allow for the drain disposal of small quantities of non-hazardous aqueous solutions, but this requires verification.[\[2\]](#)

Step 5: Labeling

- Clearly label the waste container with "Non-Hazardous Waste" and the full chemical name: "**LP-922761** (tert-Butyl (2-((3-(4-carbamoylphenyl)imidazo[1,2-b]pyridazin-6-yl)amino)ethyl) (methyl)carbamate)".
- Include the approximate amount of waste in the container.

Step 6: Storage

- Store the sealed and labeled waste container in a designated waste accumulation area within the laboratory.
- This area should be away from general laboratory traffic and clearly marked.

Step 7: Disposal Request

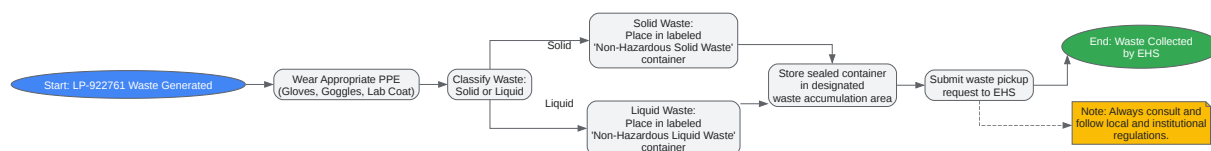
- Follow your institution's specific procedures for having non-hazardous chemical waste collected. This typically involves submitting a request to your EHS department.
- Do not dispose of chemical waste, even if non-hazardous, in the regular trash unless you have received explicit permission from your EHS office.[\[2\]](#)[\[3\]](#)

Step 8: Empty Containers

- Empty containers that held **LP-922761** should be managed according to your institution's policy. Generally, if the container is "RCRA empty" (all contents have been removed by normal means), the label should be defaced, and the container can be disposed of in the regular trash or recycling.[3][4]

III. Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **LP-922761**.



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Caption: Workflow for the proper disposal of **LP-922761**.

This guidance is intended to provide a clear and actionable plan for the safe disposal of **LP-922761**. By adhering to these procedures, you contribute to a safer research environment and ensure responsible chemical waste management. Always prioritize safety and consult your institution's specific guidelines.

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